

3-Ethylfuran molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Ethylfuran

Cat. No.: B12657199

[Get Quote](#)

An In-depth Technical Guide on 3-Ethylfuran: Molecular Weight and Formula

This guide provides essential information regarding the molecular weight and chemical formula of **3-Ethylfuran**, tailored for researchers, scientists, and professionals in drug development.

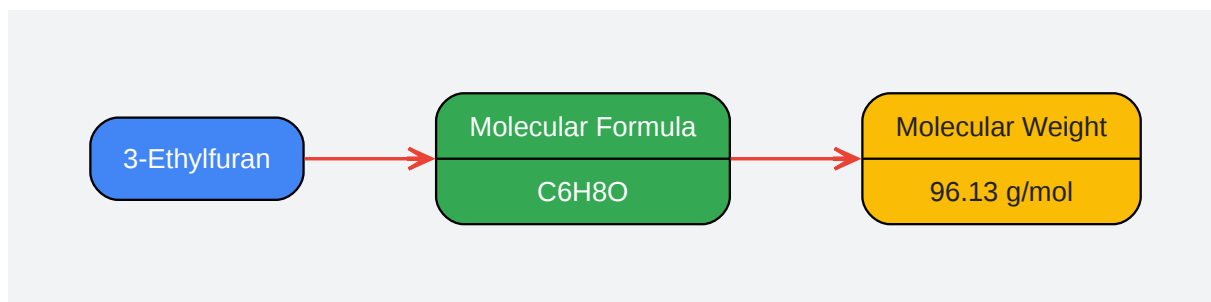
Core Molecular Data

The fundamental chemical properties of **3-Ethylfuran** are summarized below. This data is crucial for a variety of experimental and analytical procedures, including but not limited to, reaction stoichiometry, and mass spectrometry.

Property	Value
Molecular Formula	C6H8O[1][2][3][4][5]
Molecular Weight	96.13 g/mol [1]
Alternate Molecular Weight	96.1271 g/mol [2][3][4]
Alternate Molecular Weight	96.129 g/mol [5]

Logical Relationship of Core Data

The following diagram illustrates the direct relationship between the chemical name, its elemental composition (formula), and its calculated molecular mass (molecular weight). Understanding this hierarchy is fundamental in chemical sciences.



[Click to download full resolution via product page](#)

Caption: Relationship between chemical name, formula, and molecular weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Ethylfuran | C6H8O | CID 3017760 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-ethylfuran [webbook.nist.gov]
- 3. 3-ethyl furan [webbook.nist.gov]
- 4. 3-ethyl furan [webbook.nist.gov]
- 5. chemsynthesis.com [chemsynthesis.com]
- To cite this document: BenchChem. [3-Ethylfuran molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12657199#3-ethylfuran-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com